

Essential Safety and Handling Protocols for AZ191

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Compound of Interest

Compound Name: AZ191

Cat. No.: B605721

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For researchers, scientists, and drug development professionals working with the DYRK1B inhibitor **AZ191**, adherence to strict safety protocols is paramount to ensure personal safety and proper experimental conduct. This guide provides essential, immediate safety and logistical information, including personal protective equipment (PPE) recommendations, handling procedures, and disposal plans.

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **AZ191**. It is crucial to always wear the appropriate PPE to prevent exposure.

PPE Category	Item	Specification/Guide line	Purpose
Eye/Face Protection	Safety glasses/goggles	ANSI Z87.1 certified	Protects eyes from splashes or dust.
Face shield	Use in addition to glasses/goggles when splash risk is high	Provides a barrier for the entire face.	
Hand Protection	Gloves	Chemical-resistant (e.g., nitrile, neoprene)	Prevents skin contact with the compound.
Body Protection	Laboratory coat	Standard lab coat	Protects skin and personal clothing from contamination.
Apron/Coveralls	As needed for larger quantities or splash potential	Provides an additional layer of protection.	
Respiratory Protection	Respirator	Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.	Prevents inhalation of dust or aerosols.

Experimental Workflow and Safety

The proper handling and disposal of **AZ191** are critical for laboratory safety. The following diagram outlines the essential steps from preparation to disposal.



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Caption: Workflow for safe handling and disposal of **AZ191**.

Operational and Disposal Plans

Handling:

- Always handle **AZ191** in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.
- Avoid the creation of dust or aerosols. If working with a powder, use techniques that minimize dust generation.
- Prevent all direct contact with the skin, eyes, and clothing by consistently wearing the recommended PPE.

Disposal:

- All waste materials, including unused **AZ191**, contaminated consumables (e.g., pipette tips, tubes), and cleaning materials, must be collected in a designated and clearly labeled hazardous waste container.
- Disposal of chemical waste must adhere to all applicable institutional, local, state, and federal regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.
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